

# An In-depth Technical Guide to 2-(Ethylamino)-4-nitrobenzenesulfonamide

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## Compound of Interest

Compound Name: 2-(Ethylamino)-4-nitrobenzenesulfonamide

Cat. No.: B12083190

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CAS Number: 1248181-55-6

Prepared for: Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **2-(Ethylamino)-4-nitrobenzenesulfonamide**, a nitroaromatic sulfonamide with potential applications in medicinal chemistry and organic synthesis. While specific experimental data for this compound is limited in publicly available literature, this guide synthesizes information from analogous structures and the broader classes of nitrobenzenesulfonamides to offer a detailed perspective on its physicochemical properties, synthesis, spectral characteristics, and potential biological significance. The document is intended to serve as a foundational resource for researchers and drug development professionals interested in exploring the utility of this and related molecules. All discussions of properties and protocols are grounded in established chemical principles and supported by references to relevant scientific literature.

## Introduction: The Nitrobenzenesulfonamide Scaffold

The nitrobenzenesulfonamide functional group is a versatile scaffold in both organic synthesis and medicinal chemistry. The sulfonamide moiety is a well-established pharmacophore present in a wide array of therapeutic agents, including antibacterial, and anticancer drugs.[1][2] The introduction of a nitro group onto the aromatic ring significantly influences the electronic properties of the molecule, often enhancing its reactivity and biological activity.[3] Nitroaromatic compounds are known to play a crucial role in various biological processes, often through mechanisms involving bioreduction to reactive intermediates.[3]

**2-(Ethylamino)-4-nitrobenzenesulfonamide**, with its unique substitution pattern, presents an interesting target for further investigation. The presence of the ethylamino group at the ortho position to the sulfonamide can influence its conformation and interaction with biological targets. This guide aims to provide a detailed, albeit partially predictive, technical overview of this compound.

## Physicochemical Properties

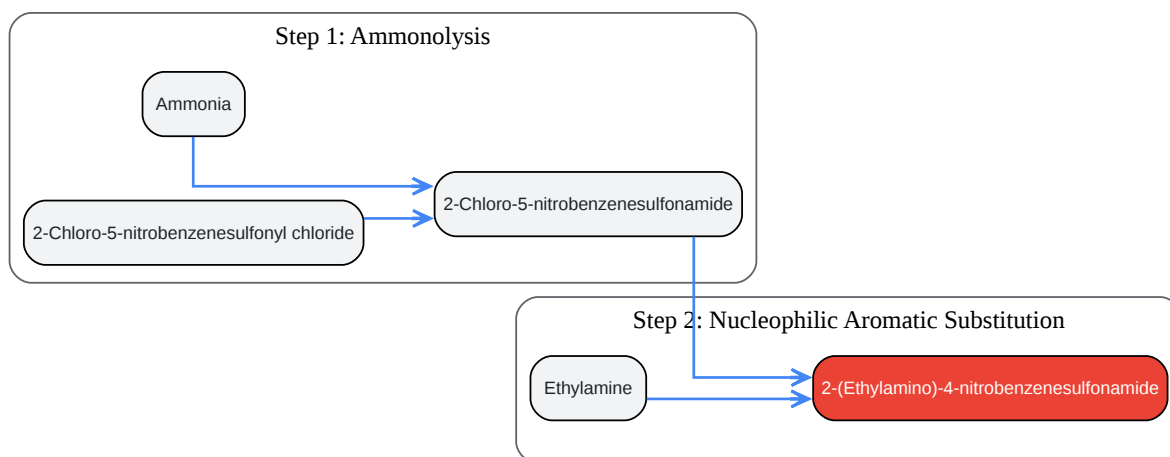
Direct experimental data for **2-(Ethylamino)-4-nitrobenzenesulfonamide** is not readily available. However, based on the properties of analogous N-substituted nitrobenzenesulfonamides, we can predict its key physicochemical characteristics.[4][5]

| Property          | Predicted Value/Characteristic                                                                          | Rationale/Reference                                                                                               |
|-------------------|---------------------------------------------------------------------------------------------------------|-------------------------------------------------------------------------------------------------------------------|
| CAS Number        | 1248181-55-6                                                                                            |                                                                                                                   |
| Molecular Formula | C <sub>8</sub> H <sub>11</sub> N <sub>3</sub> O <sub>4</sub> S                                          |                                                                                                                   |
| Molecular Weight  | 245.26 g/mol                                                                                            |                                                                                                                   |
| Appearance        | Likely a yellow crystalline solid                                                                       | Nitroaromatic compounds are typically colored.[6]                                                                 |
| Melting Point     | Expected to be in the range of 100-200 °C                                                               | Based on melting points of similar nitrobenzenesulfonamides.[4]                                                   |
| Solubility        | Sparingly soluble in water; soluble in polar organic solvents (e.g., DMSO, DMF, acetone, ethyl acetate) | The sulfonamide and nitro groups confer polarity, while the aromatic ring and ethyl group add nonpolar character. |
| pKa               | The sulfonamide proton is expected to be acidic (pKa ~8-10)                                             | The electron-withdrawing nitro group increases the acidity of the sulfonamide N-H.                                |

## Synthesis of 2-(Ethylamino)-4-nitrobenzenesulfonamide

A plausible synthetic route to **2-(Ethylamino)-4-nitrobenzenesulfonamide** involves a two-step process starting from a suitable commercially available precursor. The general strategy for synthesizing sulfonamides is the reaction of a sulfonyl chloride with an amine.[7]

### Proposed Synthetic Pathway



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Caption: Proposed synthesis of **2-(Ethylamino)-4-nitrobenzenesulfonamide**.

## Experimental Protocol (Hypothetical)

This protocol is a generalized procedure based on established methods for the synthesis of related compounds.[8][9]

### Step 1: Synthesis of 2-Chloro-5-nitrobenzenesulfonamide

- In a round-bottom flask equipped with a magnetic stirrer and an ice bath, dissolve 2-chloro-5-nitrobenzenesulfonyl chloride (1.0 eq) in a suitable solvent such as dichloromethane or THF.
- Cool the solution to 0 °C.
- Slowly add a solution of aqueous ammonia (2.0-3.0 eq) dropwise while maintaining the temperature below 5 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours.

- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Extract the product with ethyl acetate.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude 2-chloro-5-nitrobenzenesulfonamide.
- Purify the product by recrystallization or column chromatography.

### Step 2: Synthesis of **2-(Ethylamino)-4-nitrobenzenesulfonamide**

- In a sealed reaction vessel, dissolve 2-chloro-5-nitrobenzenesulfonamide (1.0 eq) in a polar aprotic solvent such as N,N-dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).
- Add ethylamine (2.0-3.0 eq) and a non-nucleophilic base such as triethylamine or diisopropylethylamine (DIPEA) (1.5 eq).
- Heat the reaction mixture to 80-100 °C and stir for 12-24 hours.
- Monitor the reaction by TLC or LC-MS.
- After completion, cool the reaction mixture to room temperature and pour it into ice-water.
- Collect the precipitated solid by filtration.
- Wash the solid with water and a cold, non-polar solvent (e.g., hexane) to remove impurities.
- Further purify the product by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexane).

## Spectroscopic Characterization (Predicted)

The following are predicted spectral data based on the analysis of similar nitrobenzenesulfonamide structures.[\[10\]](#)[\[11\]](#)[\[12\]](#)

### <sup>1</sup>H NMR Spectroscopy

| Proton                                                 | Predicted Chemical Shift ( $\delta$ , ppm) | Multiplicity | Coupling Constant (J, Hz) |
|--------------------------------------------------------|--------------------------------------------|--------------|---------------------------|
| Aromatic-H (ortho to NO <sub>2</sub> )                 | 8.2 - 8.4                                  | d            | ~2                        |
| Aromatic-H (ortho to SO <sub>2</sub> NH <sub>2</sub> ) | 7.8 - 8.0                                  | dd           | ~9, ~2                    |
| Aromatic-H (meta to NO <sub>2</sub> )                  | 7.0 - 7.2                                  | d            | ~9                        |
| -NH- (sulfonamide)                                     | 7.5 - 8.5                                  | br s         | -                         |
| -NH- (ethylamino)                                      | 5.0 - 6.0                                  | br t         | ~5                        |
| -CH <sub>2</sub> - (ethyl)                             | 3.2 - 3.4                                  | q            | ~7                        |
| -CH <sub>3</sub> (ethyl)                               | 1.2 - 1.4                                  | t            | ~7                        |

## <sup>13</sup>C NMR Spectroscopy

| Carbon                                                 | Predicted Chemical Shift ( $\delta$ , ppm) |
|--------------------------------------------------------|--------------------------------------------|
| Aromatic-C (ipso to SO <sub>2</sub> NH <sub>2</sub> )  | 145 - 150                                  |
| Aromatic-C (ipso to NO <sub>2</sub> )                  | 140 - 145                                  |
| Aromatic-C (ipso to NH-ethyl)                          | 135 - 140                                  |
| Aromatic-C (ortho to NO <sub>2</sub> )                 | 125 - 130                                  |
| Aromatic-C (ortho to SO <sub>2</sub> NH <sub>2</sub> ) | 120 - 125                                  |
| Aromatic-C (meta to NO <sub>2</sub> )                  | 115 - 120                                  |
| -CH <sub>2</sub> - (ethyl)                             | 40 - 45                                    |
| -CH <sub>3</sub> (ethyl)                               | 14 - 16                                    |

## Infrared (IR) Spectroscopy

| Functional Group                      | Predicted Wavenumber (cm <sup>-1</sup> ) | Intensity |
|---------------------------------------|------------------------------------------|-----------|
| N-H stretch (sulfonamide)             | 3300 - 3400                              | Medium    |
| N-H stretch (ethylamino)              | 3200 - 3300                              | Medium    |
| C-H stretch (aromatic)                | 3000 - 3100                              | Medium    |
| C-H stretch (aliphatic)               | 2850 - 2950                              | Medium    |
| N-O stretch (nitro, asymmetric)       | 1520 - 1560                              | Strong    |
| N-O stretch (nitro, symmetric)        | 1340 - 1380                              | Strong    |
| S=O stretch (sulfonamide, asymmetric) | 1330 - 1370                              | Strong    |
| S=O stretch (sulfonamide, symmetric)  | 1150 - 1180                              | Strong    |

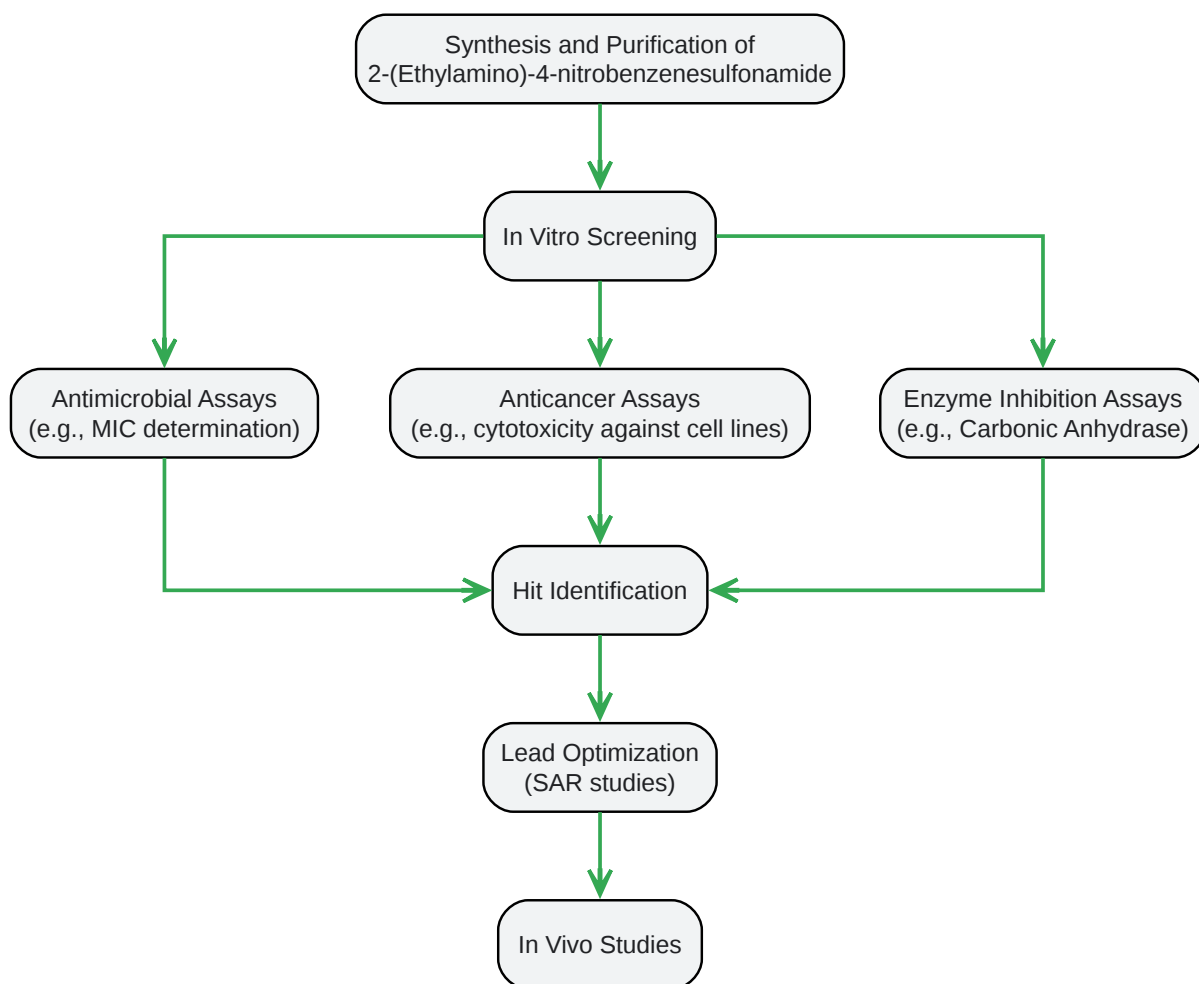
## Mass Spectrometry (MS)

In an Electrospray Ionization (ESI) mass spectrum, the protonated molecule  $[M+H]^+$  would be expected at  $m/z$  246.05. Common fragmentation patterns for sulfonamides involve the cleavage of the S-N and C-S bonds.[\[10\]](#)

## Potential Applications and Biological Activity

While no specific biological activities have been reported for **2-(Ethylamino)-4-nitrobenzenesulfonamide**, the structural motifs present suggest several avenues for investigation.

## Workflow for Investigating Biological Activity



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Caption: A potential workflow for evaluating the biological activity.

## Areas of Interest for Drug Discovery

- **Antimicrobial Agents:** The sulfonamide core is a classic antibacterial pharmacophore.[1] The nitro group can also contribute to antimicrobial activity.[3]
- **Anticancer Agents:** Many sulfonamide derivatives have been investigated as anticancer agents, targeting various pathways including cell cycle progression and angiogenesis.[2]
- **Enzyme Inhibitors:** Sulfonamides are well-known inhibitors of carbonic anhydrases, enzymes involved in various physiological processes.[13]

## Analytical Methodologies

The analysis of **2-(Ethylamino)-4-nitrobenzenesulfonamide** would follow standard procedures for small organic molecules, particularly other sulfonamides.

## Chromatographic Methods

- High-Performance Liquid Chromatography (HPLC): This is the most common technique for the analysis of sulfonamides.<sup>[14]</sup> A reversed-phase C18 column with a mobile phase consisting of a mixture of acetonitrile and water (with a pH modifier like formic or acetic acid) would be a suitable starting point. Detection would typically be by UV-Vis spectrophotometry, likely at a wavelength where the nitroaromatic chromophore absorbs strongly (around 254 nm or higher).
- Liquid Chromatography-Mass Spectrometry (LC-MS): For more sensitive and selective analysis, coupling HPLC with a mass spectrometer is the method of choice.<sup>[12]</sup> This allows for accurate mass determination and structural elucidation through fragmentation analysis.

## Spectroscopic Methods

As detailed in Section 4, NMR, IR, and MS are essential for the structural confirmation and characterization of the synthesized compound.

## Safety and Handling

As a nitroaromatic compound and a sulfonamide derivative, **2-(Ethylamino)-4-nitrobenzenesulfonamide** should be handled with appropriate safety precautions.

- Personal Protective Equipment (PPE): Wear standard laboratory attire, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.<sup>[15]</sup>
- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any dust or vapors.<sup>[16]</sup> Avoid contact with skin and eyes.
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and bases.<sup>[17]</sup>

- Disposal: Dispose of waste in accordance with local, state, and federal regulations for chemical waste.

## Conclusion

**2-(Ethylamino)-4-nitrobenzenesulfonamide** is a molecule of significant interest due to its combination of a sulfonamide and a nitroaromatic moiety. While specific experimental data is currently scarce, this technical guide provides a comprehensive, predictive overview based on established chemical principles and data from analogous compounds. The proposed synthetic route is feasible, and the predicted spectral data provide a basis for characterization. The potential for biological activity in areas such as antimicrobial and anticancer research warrants further investigation. This guide serves as a starting point for researchers to explore the chemistry and potential applications of this and related nitrobenzenesulfonamides.

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